Foreword: The Critical Role of Impurity Profiling in Drug Development

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Compound of Interest

Compound Name:	*2,5-bis(2,2,2-trifluoroethoxy)benzoic Acid*
CAS No.:	*35480-52-5*
Cat. No.:	*B194603*

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In the landscape of pharmaceutical development and manufacturing, the control of impurities is not merely a regulatory hurdle but a fundamental pillar of patient safety and drug efficacy. The active pharmaceutical ingredient (API) is accompanied by a constellation of related substances, including starting materials, intermediates, by-products, and degradation products. Flecainide, a potent Class Ic antiarrhythmic agent, is no exception. This guide provides a deep dive into a key process-related impurity and intermediate, Flecainide Impurity D. Understanding its physicochemical properties, formation, and analytical determination is crucial for any professional involved in the synthesis, formulation, or quality control of Flecainide.

Part 1: Chemical Identity and Structural Elucidation

Flecainide Impurity D is recognized by both the European Pharmacopoeia (EP) and the United States Pharmacopeia (USP) as a critical related substance of Flecainide.[1][2] Its proper identification is the first step in establishing a robust control strategy.

- IUPAC Name: **2,5-Bis(2,2,2-trifluoroethoxy)benzoic Acid**[2][3]

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- Synonyms: Flecainide Acid (USP)[1][2], 2,5-bis(trifluoroethoxy)benzoic acid[2]
- CAS Number: 35480-52-5[1][2][4][5][6]
- Molecular Formula: $C_{11}H_8F_6O_4$[1][2][4][6][7][8]
- Molecular Weight: 318.17 g/mol [2][7][8]

Molecular Structure

The structure of Flecainide Impurity D is foundational to all its other properties. It is the direct acidic precursor to the final Flecainide molecule, lacking the piperidinylmethyl side chain.

Caption: Chemical Structure of Flecainide Impurity D.

Part 2: Physicochemical Properties

The physical characteristics of an impurity dictate the analytical approaches for its separation and detection, as well as its potential fate in the manufacturing process.

Table 1: Summary of Physical and Chemical Properties

Property	Data	Source(s)
Molecular Formula	**$C_{11}H_8F_6O_4$**	**[1][2][4][8]**
Molecular Weight	318.17 g/mol	[2][7][8]
Appearance	White to off-white solid	(Implied from supplier data)
Melting Point	121 - 125 °C	[7]
Boiling Point	Not Available	[7]
SMILES	O=C(O)C1=CC(OCC(F)(F)F)=CC=C1OCC(F)(F)F	[2][7]

| InChI | InChI=1S/C11H8F6O4/c12-10(13,14)4-20-6-1-2-8(7(3-6)9(18)19)21-5-11(15,16,17)/h1-3H,4-5H2,(H,18,19) |[2] |

Insight: The presence of two trifluoroethoxy groups significantly impacts the molecule's electronics and lipophilicity. The carboxylic acid moiety provides a site for ionization, making its solubility and chromatographic behavior pH-dependent. The relatively high melting point is consistent with a crystalline solid structure.

Part 3: Analytical Methodologies and Characterization

A multi-faceted analytical approach is required for the unambiguous identification, quantification, and control of Flecainide Impurity D. Reference standards for this impurity are essential for method development, validation, and routine quality control.[4][6][9][10]

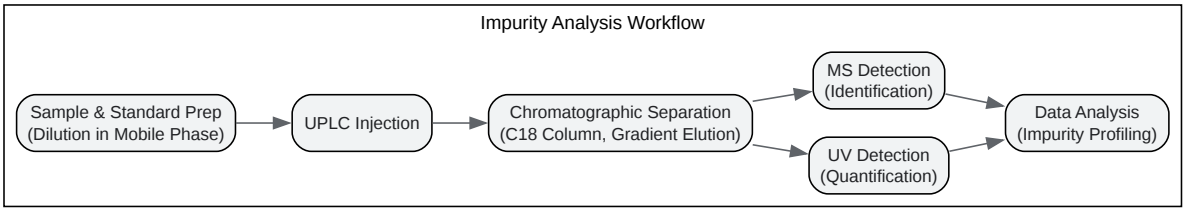
Chromatographic Separation: A UPLC-MS Approach

A stability-indicating Ultra-Performance Liquid Chromatography (UPLC) method, often coupled with Mass Spectrometry (MS), is the gold standard for resolving and quantifying Flecainide and its impurities.[11]

Rationale for Method Selection:

- Specificity: The high resolving power of UPLC is necessary to separate Impurity D from the API, other process impurities (A, B, C, E), and potential degradation products.[8][11]
- Sensitivity: Low detection and quantification limits are required to monitor the impurity at levels stipulated by ICH guidelines.
- Identification: Coupling with MS provides mass data for definitive peak identification, complementing UV-based quantification.

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Caption: UPLC-MS workflow for impurity identification and quantification.

Exemplar Experimental Protocol (UPLC-MS):

- System: Waters Acquity UPLC or equivalent.
- Column: Acquity BEH C18, 100 mm x 2.1 mm, 1.7 µm.[11]
- Mobile Phase A: 10 mM Ammonium formate in water.[11]
- Mobile Phase B: Acetonitrile.[11]
- Gradient Program: A time-based gradient is employed to ensure separation, for example: 15% B held for 1 min, ramp to 90% B over 2 min, hold for 2 min, return to 15% B and re-equilibrate.[11]
- Flow Rate: 0.3 mL/min.[11]
- Column Temperature: 30-40 °C to ensure reproducible retention times.
- Detection (UV): Diode Array Detector (DAD) scanning, with quantification likely performed between 254 nm and 290 nm.
- Detection (MS): Electrospray Ionization (ESI) in both positive and negative modes.
  - Expected Ion (Positive): $[M+H]^+$ at m/z 319.04.

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- Expected Ion (Negative): $[M-H]^-$ at m/z 317.03.

- Standard Preparation: A reference standard of Flecainide Impurity D is accurately weighed and dissolved in a suitable diluent (e.g., methanol or mobile phase) to prepare a stock solution for system suitability and quantification.

Spectroscopic Characterization

While chromatographic data provides quantification, spectroscopic data is required for absolute structural confirmation, typically supplied with reference standards.[5]

- Mass Spectrometry (MS): Provides the molecular weight and, through MS/MS fragmentation, confirms the connectivity of the structural motifs.

- Nuclear Magnetic Resonance (^{1}H NMR, ^{13}C NMR): Gives a detailed map of the carbon-hydrogen framework. Key expected signals for Impurity D would include aromatic protons, distinct quartets for the -O-CH_2-CF_3 groups, and a downfield signal for the carboxylic acid proton.

- Infrared (IR) Spectroscopy: Confirms the presence of key functional groups, such as the carboxylic acid (strong C=O and broad O-H stretches) and C-F bonds.

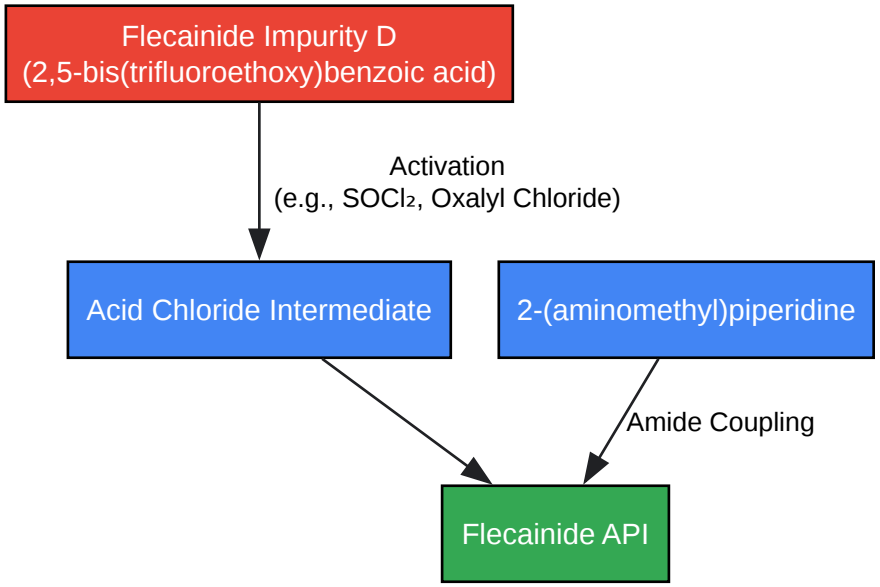
Part 4: Formation Pathways and Control Strategy

Flecainide Impurity D is not just a random by-product; it is the central building block for the API itself.

Role in Synthesis

The primary route to Flecainide involves the amide coupling of Flecainide Impurity D (the acid) with a piperidine-containing side chain.[12][13]

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Caption: Simplified synthesis showing Impurity D as the key intermediate.

Causality and Control: Since Impurity D is the primary starting material for the final coupling step, its purity must be exceptionally high. Any impurities in this starting material will likely be carried through to the final API. Therefore, a key control strategy is to ensure the complete consumption of Impurity D during the reaction. Unreacted starting material will appear as an impurity in the final product.

Formation as a Degradation Product

Flecainide can also degrade back to Impurity D via hydrolysis of the amide bond. This pathway is particularly relevant under acidic or basic stress conditions.[11][14] Forced degradation studies are performed to understand this liability and ensure the analytical method can detect it.[11][14]

Part 5: Regulatory and Toxicological Considerations

The presence of any impurity must be controlled within the limits defined by the International Council for Harmonisation (ICH) guideline Q3A. The qualification threshold dictates the level at which an impurity must be assessed for toxicological safety. While specific toxicological data for Impurity D is not publicly available, its status as a significant metabolite and key intermediate

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means its control is non-negotiable for regulatory submissions like Abbreviated New Drug Applications (ANDAs).[2][6]

Conclusion

Flecainide Impurity D is a multifaceted entity in the lifecycle of Flecainide. It is simultaneously the designed precursor, a potential process impurity from incomplete reaction, and a possible degradation product. A comprehensive understanding of its chemical and physical properties is therefore indispensable. This knowledge directly informs the development of robust, stability-indicating analytical methods, the design of efficient and clean synthetic processes, and ultimately, the assurance of a safe and high-quality pharmaceutical product for patients.

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